

# Thermodynamic Properties of Ethyl Formate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Ethylene formate

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## Introduction

Ethyl formate ( $C_3H_6O_2$ ), also known as ethyl methanoate, is an ester with a characteristic rum-like odor, naturally occurring in some fruits and plant oils.[1] Beyond its use as a flavoring agent, it serves as a solvent for various polymers like cellulose nitrate and acetate.[2][3] In scientific research and pharmaceutical development, a thorough understanding of its thermodynamic properties is crucial for process design, reaction modeling, and safety assessments. This guide provides a comprehensive overview of the key thermodynamic data for ethyl formate, details the experimental methodologies used to obtain this data, and illustrates fundamental thermodynamic relationships.

## Core Thermodynamic Data

The following tables summarize the essential thermodynamic properties of ethyl formate, compiled from various reputable sources.

### Table 1: Enthalpy of Formation

The standard enthalpy of formation ( $\Delta_f H^\circ$ ) is the change in enthalpy when one mole of a compound is formed from its constituent elements in their standard states.

Property	Value (kJ/mol)	Phase	Reference(s)
Standard Enthalpy of Formation	-374.6 ± 1.4	Gas	<a href="#">[4]</a>
Standard Enthalpy of Formation	-361.7	Gas	<a href="#">[5]</a>
Standard Enthalpy of Formation	-398	Gas	<a href="#">[5]</a>

## Table 2: Heat Capacity

Heat capacity (Cp) is the amount of heat required to raise the temperature of a substance by one degree Celsius. The data below is for the liquid phase at constant pressure.

Heat Capacity (J/mol·K)	Temperature (K)	Reference(s)
144.3	298.15	<a href="#">[6]</a>
158.2	290	<a href="#">[6]</a>
148.1	294.7	<a href="#">[6]</a>

The CAMEO Chemicals database also provides liquid heat capacity data in British thermal units per pound-degree Fahrenheit at various temperatures.[\[7\]](#)

## Table 3: Vapor Pressure

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

Vapor Pressure	Temperature (°C)	Reference(s)
200 mmHg	20	[1][8]
261.2 hPa	20	[9]
3.79 psi	20	
15.16 psi	55	

## Table 4: Phase Change and Other Properties

This table includes data on phase transitions and other relevant physical properties.

Property	Value	Reference(s)
Boiling Point	54.0 °C (327.1 K)	[1]
Melting Point	-80 °C (193 K)	[1]
Enthalpy of Vaporization	32.5 kJ/mol	[5]
Standard Entropy of Reaction	129 J/mol·K	[10]

## Experimental Protocols

The determination of thermodynamic properties such as heat capacity relies on precise calorimetric measurements. While the full experimental details from the original publications are extensive, this section outlines a representative methodology for determining the heat capacity of a liquid like ethyl formate.

### Calorimetric Measurement of Liquid Heat Capacity

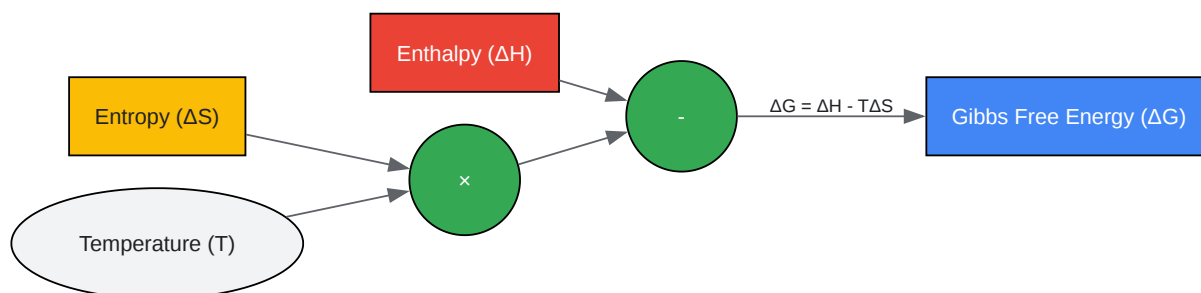
The heat capacity of liquid ethyl formate can be determined using a vacuum-jacketed glass calorimeter.[11] This method involves the following general steps:

- **Sample Preparation:** A high-purity sample of ethyl formate (typically >99%) is obtained.[11] Less pure samples would require fractional distillation to achieve the desired purity.[11]

- **Calorimeter Setup:** A known volume (e.g., 10 cm<sup>3</sup>) of the purified ethyl formate is placed in a vacuum-jacketed glass calorimeter.<sup>[11]</sup> The calorimeter is equipped with a thermistor for precise temperature measurement, a heating element, and a stirring mechanism to ensure uniform temperature distribution.<sup>[11]</sup> The entire setup is immersed in a constant-temperature water bath to maintain a stable initial temperature (e.g., 298.15 ± 0.002 K).<sup>[11]</sup>
- **Heating and Data Acquisition:** A constant current is passed through the heating element for a defined period (e.g., 60 seconds) to introduce a known amount of heat into the sample.<sup>[11]</sup> The temperature change of the liquid is continuously monitored and recorded using the thermistor, which is part of a Wheatstone bridge circuit for high sensitivity.<sup>[11]</sup> Measurements are typically made over small temperature increments (e.g., 0.07 K).<sup>[11]</sup>
- **Calculation:** The heat capacity of the liquid is calculated from the measured temperature change, the amount of heat supplied, and the known heat capacity of the calorimeter itself.<sup>[11]</sup> The heat capacity of the calorimeter is determined separately through calibration experiments.<sup>[11]</sup> The final reported value is often the mean of multiple heating curves to ensure accuracy.<sup>[11]</sup>

## Mandatory Visualization

The following diagram illustrates the fundamental relationship between key thermodynamic properties.



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Caption: Relationship between Gibbs Free Energy, Enthalpy, and Entropy.

This guide provides a foundational understanding of the thermodynamic properties of ethyl formate for scientific and industrial applications. For more detailed data and specific experimental conditions, consulting the primary literature cited is recommended.

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